

Essential Safety and Operational Guide for Handling NSC2805

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Compound of Interest

Compound Name: NSC2805

Cat. No.: B1680210

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **NSC2805**. It includes detailed operational protocols, personal protective equipment (PPE) requirements, and disposal plans to ensure the safe handling of this compound in a laboratory setting.

I. Compound Information and Hazards

NSC2805 is an inhibitor of the WWP2 E3 ubiquitin ligase, utilized in cancer research.^{[1][2][3]}

While specific toxicological properties of **NSC2805** are not extensively detailed in publicly available literature, it is prudent to handle it as a potentially hazardous chemical. Standard laboratory safety protocols should be strictly followed.

Chemical Properties:

Property	Value
CAS Number	4371-34-0
Molecular Formula	C ₁₄ H ₁₄ O ₄
Molecular Weight	246.26 g/mol ^[4]
Appearance	Solid powder ^[4]
Solubility	Soluble in DMSO ^[4]

II. Personal Protective Equipment (PPE)

A comprehensive hazard assessment should be conducted to determine the necessary PPE for any procedure involving **NSC2805**.^[5] The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile gloves	Should be worn when handling the compound or its solutions.
Body Protection	Laboratory coat	Must be worn to protect from potential splashes.
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area. A fume hood should be used when handling larger quantities or creating aerosols.

III. Operational Plan: Handling and Storage

A. Engineering Controls:

- Work in a well-ventilated laboratory.
- Use a chemical fume hood for procedures that may generate dust or aerosols.

B. Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before working with **NSC2805**.
- Avoid inhalation of dust and contact with skin and eyes.
- Weigh the compound in a chemical fume hood or a designated weighing area with local exhaust ventilation.

- Prepare solutions in a chemical fume hood.
- Wash hands thoroughly after handling.

C. Storage:

- Store in a tightly sealed container.
- Keep in a dry, dark, and cool place.
- Short-term storage (days to weeks) at 0 - 4 °C.[\[4\]](#)
- Long-term storage (months to years) at -20 °C.[\[4\]](#)

IV. Disposal Plan

All waste materials contaminated with **NSC2805** must be treated as hazardous waste and disposed of according to institutional and local regulations.

A. Waste Segregation:

- Solid Waste: Contaminated items such as gloves, pipette tips, and weighing paper should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing **NSC2805** should be collected in a separate, labeled hazardous waste container. Do not pour down the drain.
- Sharps: Contaminated needles and other sharps must be disposed of in a designated sharps container.

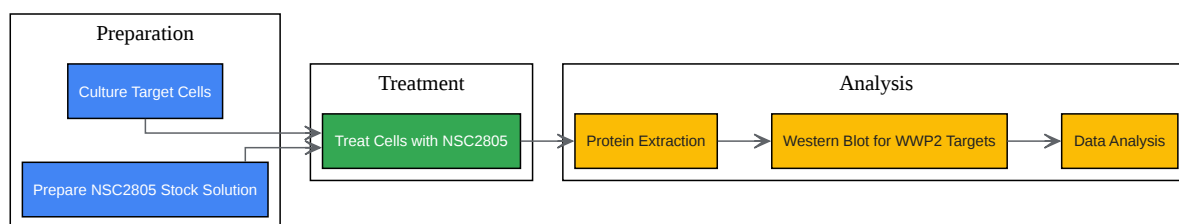
B. Disposal Procedure:

- Ensure all waste containers are properly labeled with the contents, including the name "**NSC2805**" and any solvents used.
- Store waste containers in a designated satellite accumulation area.

- Contact your institution's Environmental Health and Safety (EHS) office for pickup and disposal of hazardous waste.

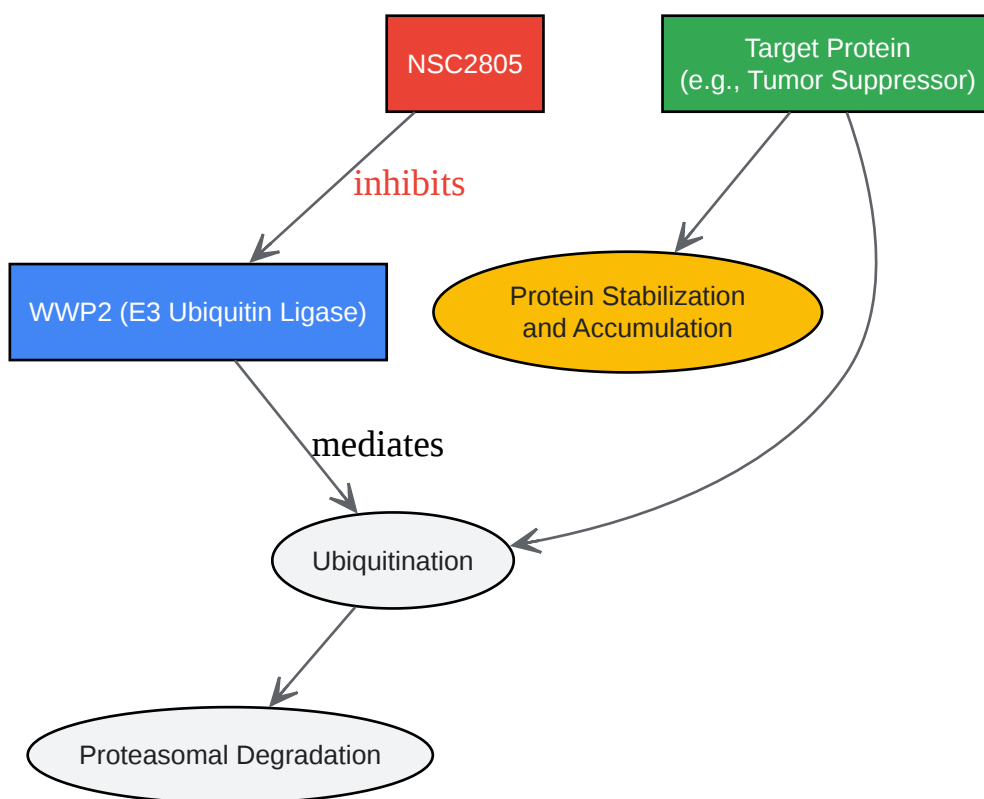
V. Experimental Workflow and Signaling Pathway

The following diagrams illustrate a typical experimental workflow for studying the effect of **NSC2805** and its known signaling pathway.



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Caption: A typical experimental workflow for investigating the effects of **NSC2805**.



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Caption: The inhibitory effect of **NSC2805** on the WWP2 signaling pathway.

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